

# An In-depth Technical Guide to 4-(2-Oxo-2-phenylethyl)benzamide

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## Compound of Interest

Compound Name:	4-(2-Oxo-2-phenylethyl)benzamide
CAS No.:	885623-31-4
Cat. No.:	B15403617

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This technical guide provides a comprehensive overview of **4-(2-Oxo-2-phenylethyl)benzamide**, a member of the benzamide class of organic compounds. This document is intended for researchers, scientists, and professionals in the field of drug development and medicinal chemistry. It will delve into the compound's physicochemical properties, a proposed synthetic route, and its potential therapeutic applications based on the known bioactivities of related benzamide structures.

## Introduction to Benzamide Derivatives

Benzamides are a significant class of compounds in medicinal chemistry, characterized by a benzene ring attached to an amide group. This structural motif is present in a wide array of pharmaceuticals and biologically active molecules. The versatility of the benzamide scaffold allows for diverse substitutions, leading to a broad spectrum of pharmacological activities, including anti-inflammatory, antimicrobial, anticancer, and enzyme-inhibiting properties. The subject of this guide, **4-(2-Oxo-2-phenylethyl)benzamide**, is a specific derivative with potential for further investigation in drug discovery programs.

# Physicochemical Properties of 4-(2-Oxo-2-phenylethyl)benzamide

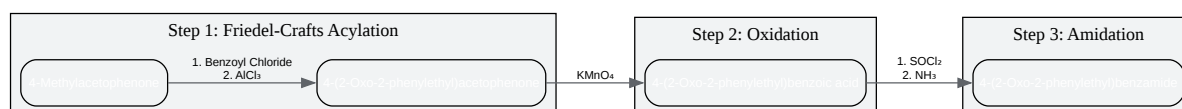
While a specific entry with a unique CAS number for **4-(2-Oxo-2-phenylethyl)benzamide** is not readily available in major chemical databases, its properties can be reliably inferred from its isomers, such as 3-(2-Oxo-2-phenylethyl)benzamide and N-(2-Oxo-2-phenylethyl)benzamide.

Property	Value	Source
Molecular Formula	C <sub>15</sub> H <sub>13</sub> NO <sub>2</sub>	[1]
Molecular Weight	239.27 g/mol	[1][2]
IUPAC Name	4-(2-oxo-2-phenylethyl)benzamide	-
CAS Number	Not available	-

The molecular formula and weight are consistent for the isomeric compounds, and therefore, are presented here with high confidence for the para-substituted isomer.

## Structural Elucidation

The chemical structure of **4-(2-Oxo-2-phenylethyl)benzamide** features a central benzamide core. A 2-oxo-2-phenylethyl group is attached to the benzene ring at the fourth position (para) relative to the amide group.



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Figure 2. Proposed synthetic workflow for **4-(2-Oxo-2-phenylethyl)benzamide**.

## Detailed Experimental Protocol (Hypothetical)

### Step 1: Synthesis of 4-(2-Oxo-2-phenylethyl)acetophenone

- To a stirred suspension of anhydrous aluminum chloride in dry dichloromethane, add 4-methylacetophenone dropwise at 0 °C.
- Slowly add benzoyl chloride to the reaction mixture, maintaining the temperature below 5 °C.
- Allow the reaction to warm to room temperature and stir for 12-18 hours.
- Quench the reaction by pouring it onto a mixture of crushed ice and concentrated hydrochloric acid.
- Separate the organic layer, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel.

### Step 2: Synthesis of 4-(2-Oxo-2-phenylethyl)benzoic acid

- Dissolve the 4-(2-Oxo-2-phenylethyl)acetophenone in a mixture of pyridine and water.
- Heat the solution to reflux and add potassium permanganate portion-wise over several hours.
- Continue refluxing until the purple color of the permanganate disappears.
- Cool the reaction mixture and filter off the manganese dioxide.
- Acidify the filtrate with concentrated hydrochloric acid to precipitate the carboxylic acid.
- Collect the solid by filtration, wash with cold water, and dry.

### Step 3: Synthesis of **4-(2-Oxo-2-phenylethyl)benzamide**

- Reflux a mixture of 4-(2-Oxo-2-phenylethyl)benzoic acid and thionyl chloride for 2-3 hours.
- Remove the excess thionyl chloride by distillation under reduced pressure.

- Dissolve the resulting acid chloride in a suitable anhydrous solvent (e.g., THF or dioxane).
- Bubble ammonia gas through the solution or add a concentrated aqueous solution of ammonia dropwise at 0 °C.
- Stir the reaction mixture at room temperature for 2-4 hours.
- Remove the solvent under reduced pressure and recrystallize the crude product from a suitable solvent system (e.g., ethanol/water).

## Potential Applications and Biological Activity

While specific biological studies on **4-(2-Oxo-2-phenylethyl)benzamide** are not prominent in the literature, the broader class of benzamide derivatives has been extensively investigated for various therapeutic applications. [3]The structural features of this compound suggest several avenues for future research.

### Antimicrobial and Antifungal Activity

Salicylanilides, a class of 2-hydroxy-N-phenylbenzamides, are known for their antibacterial, antimycobacterial, and antifungal properties. [4]The benzamide core is a key pharmacophore, and substitutions on the phenyl rings can modulate the activity and spectrum of these compounds. The presence of the phenylethyl ketone moiety in **4-(2-Oxo-2-phenylethyl)benzamide** could influence its interaction with microbial targets.

### Anticancer Potential

Numerous benzamide derivatives have been synthesized and evaluated as antitumor agents. [5]These compounds can exert their effects through various mechanisms, including the inhibition of enzymes crucial for cancer cell proliferation and survival. The cytotoxic effects of novel benzamide derivatives are an active area of research.

### Enzyme Inhibition

The benzamide scaffold is a versatile template for designing enzyme inhibitors. For instance, derivatives of N-(4-oxo-2-phenyl)quinazolin-3(4H-yl)benzamide have been studied as potential inhibitors of kinases, proteases, and other enzymes. The specific substitution pattern of **4-(2-**

**Oxo-2-phenylethyl)benzamide** may confer inhibitory activity against a range of biological targets.

## Future Directions

The in-depth technical profile of **4-(2-Oxo-2-phenylethyl)benzamide** presented in this guide highlights its potential as a valuable scaffold for further chemical and biological investigation. The proposed synthesis provides a clear pathway for obtaining the compound for future studies. Key areas for future research include:

- **Confirmation of Physicochemical Properties:** Experimental determination of the melting point, solubility, and spectral data ( $^1\text{H}$  NMR,  $^{13}\text{C}$  NMR, IR, Mass Spectrometry) is essential for the definitive characterization of the compound.
- **Biological Screening:** A comprehensive biological evaluation of **4-(2-Oxo-2-phenylethyl)benzamide** against a panel of microbial strains, cancer cell lines, and relevant enzymes would elucidate its therapeutic potential.
- **Structure-Activity Relationship (SAR) Studies:** Synthesis and evaluation of a library of analogues with modifications to the benzamide and phenylethyl ketone moieties would provide valuable insights into the structural requirements for biological activity.

## Conclusion

**4-(2-Oxo-2-phenylethyl)benzamide** is a promising, yet underexplored, member of the benzamide family. Based on the well-established biological significance of the benzamide scaffold, this compound warrants further investigation. This technical guide serves as a foundational resource for researchers interested in synthesizing and exploring the potential applications of this and related molecules in the pursuit of novel therapeutic agents.

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